

An In-Depth Technical Guide to 4-Methoxy-2,5-dimethylbenzaldehyde

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Compound of Interest

Compound Name: 5-Methoxy-2,4-dimethylbenzaldehyde
Cat. No.: B13933749

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Introduction: This technical guide provides a comprehensive overview of 4-Methoxy-2,5-dimethylbenzaldehyde, a significant aromatic aldehyde in organic synthesis. While the initial inquiry specified "**5-Methoxy-2,4-dimethylbenzaldehyde**," it is important to note that the more extensively documented and commercially available isomer is 4-Methoxy-2,5-dimethylbenzaldehyde, which will be the focus of this document. This compound serves as a crucial intermediate in the synthesis of various fine chemicals and has potential applications in the development of novel pharmaceutical agents. This guide will delve into its chemical identity, synthesis, spectroscopic and physicochemical properties, reactivity, and applications, with a particular emphasis on its relevance to researchers and professionals in drug development.

Chemical Identity and Properties

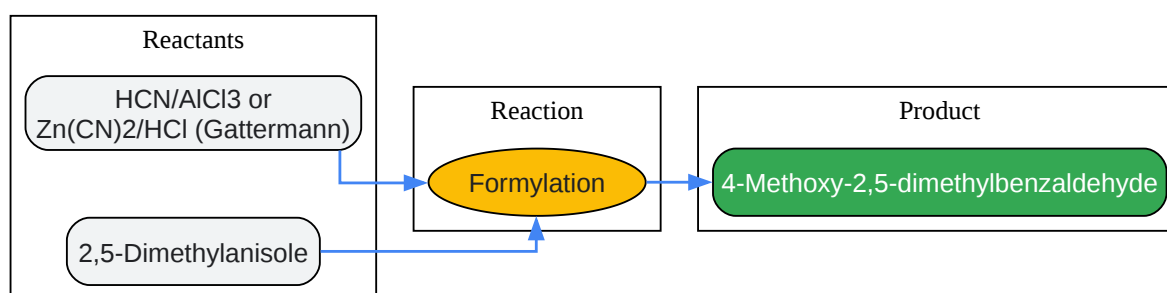
4-Methoxy-2,5-dimethylbenzaldehyde is an organic compound featuring a benzene ring substituted with a methoxy group, two methyl groups, and a formyl group. Its unique substitution pattern imparts specific reactivity and properties that are valuable in synthetic chemistry.

Property	Value	Source
CAS Number	6745-75-1	[1][2][3][4]
IUPAC Name	4-methoxy-2,5-dimethylbenzaldehyde	[1][2]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2][3][4]
Molecular Weight	164.20 g/mol	[3][4]
Synonyms	2,5-Dimethyl-p-anisaldehyde, 2,5-Dimethyl-4-methoxybenzaldehyde	[2][3][4]
Appearance	Colorless to pale yellow liquid or solid	[N/A]
Purity	Typically ≥98%	[3][4]

Synthesis of 4-Methoxy-2,5-dimethylbenzaldehyde

The synthesis of substituted benzaldehydes such as 4-Methoxy-2,5-dimethylbenzaldehyde can be achieved through various formylation reactions of the corresponding substituted benzene ring. While specific literature for the direct synthesis of this compound is sparse, analogous reactions provide a reliable framework. The Gattermann reaction is a common method for the formylation of electron-rich aromatic compounds.[5]

A plausible synthetic route starting from 2,5-dimethylanisole is depicted below:



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Sources

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- [2. 4-Methoxy-2,5-dimethylbenzaldehyde | C10H12O2 | CID 81227 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 2,5-Dimethyl-4-methoxybenzaldehyde | CAS 6745-75-1 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
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